

# What is the chemical structure of Azocarmine B?

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## Compound of Interest

Compound Name: Azocarmine B

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## Azocarmine B: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the chemical properties, synthesis, and key applications of **Azocarmine B**, a synthetic phenazine dye. It is intended to serve as a technical resource for professionals in research and development.

### Core Chemical Data

**Azocarmine B**, also known by its Colour Index name C.I. 50090 or as Acid Red 103, is the disodium salt of 4-[(7-phenyl-3-sulfobenzo[a]phenazin-7-ium-5-yl)amino]benzene-1,3-disulfonic acid.<sup>[1][2]</sup> It is a red, water-soluble solid widely employed as a histological stain.<sup>[1]</sup>

### Quantitative Data Summary

The key physicochemical properties of **Azocarmine B** are summarized in the table below for easy reference.

Property	Value	References
IUPAC Name	disodium;4-[(7-phenyl-3-sulfonatobenzo[a]phenazin-7-ium-5-yl)amino]benzene-1,3-disulfonate	[3]
Synonyms	Acid Red 103, C.I. 50090	[2][4]
CAS Number	25360-72-9	[4]
Chemical Formula	C <sub>28</sub> H <sub>17</sub> N <sub>3</sub> Na <sub>2</sub> O <sub>9</sub> S <sub>3</sub>	[4]
Molecular Weight	681.62 g/mol	[4]
Appearance	Red powder	[5]
Melting Point	≥300 °C	[4]
Solubility	Soluble in water (blue-ray red solution)	[1]

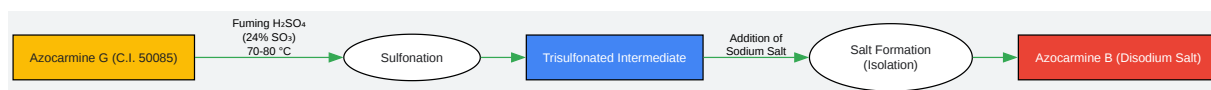
## Chemical Structure

The chemical structure of **Azocarmine B** is characterized by a central phenazine ring system, which is extensively substituted with sulfonic acid groups, conferring its solubility in aqueous media.

Caption: Chemical Structure of **Azocarmine B**.

## Synthesis Pathway

**Azocarmine B** is synthesized from Azocarmine G (C.I. 50085) through a sulfonation reaction. The process involves treating Azocarmine G with fuming sulfuric acid, which introduces additional sulfonic acid groups onto the aromatic rings. The resulting trisulfonated product is then isolated as its disodium salt.[6][7]



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Caption: Synthesis of **Azocarmine B** from Azocarmine G.

## Experimental Protocols

**Azocarmine B** is a principal component in various polychrome staining methods, most notably the Azan trichrome stain, used to differentiate cellular components and connective tissues.

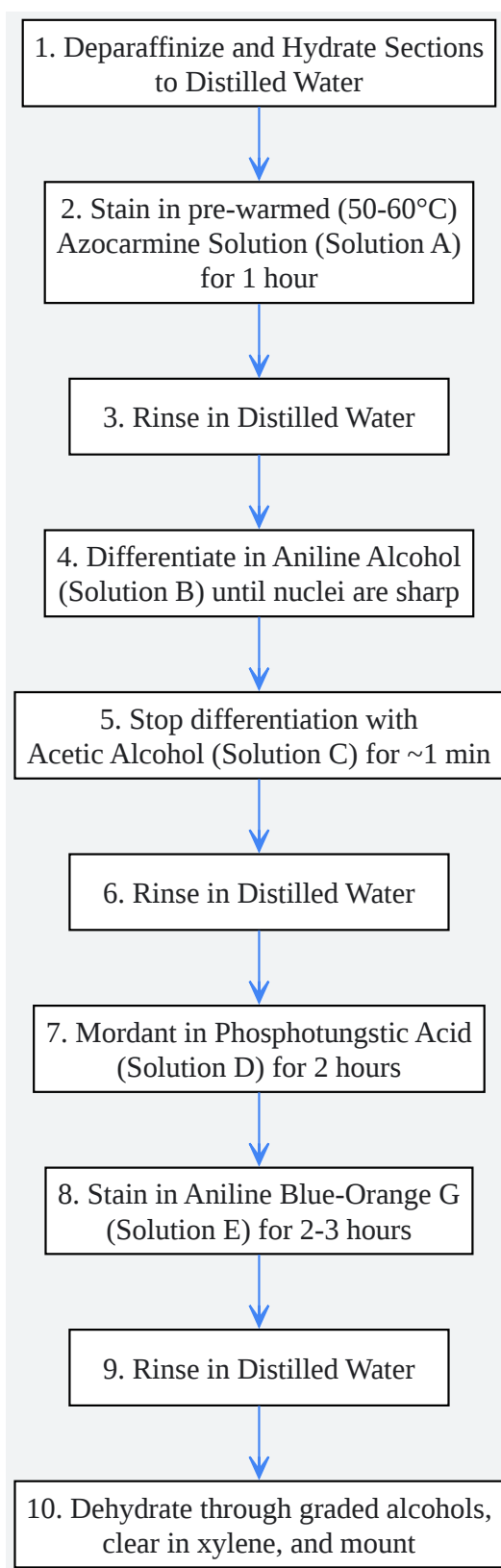
### Azan Trichrome Staining Protocol (Heidenhain's Method)

This protocol is a widely used histological technique for the differential staining of muscle tissue, collagen, and cell nuclei.<sup>[1][8][9]</sup>

Reagents:

- Solution A (Azocarmine Solution): 0.1 g Azocarmine G or B, 100 ml distilled water, 1 ml glacial acetic acid.
- Solution B (Aniline Alcohol): 1 ml aniline, 100 ml 95% ethanol.
- Solution C (Acetic Alcohol): 1 ml glacial acetic acid, 100 ml 100% ethanol.
- Solution D (Phosphotungstic Acid): 5 g phosphotungstic acid, 100 ml distilled water.
- Solution E (Aniline Blue-Orange G): 0.5 g Aniline Blue, 2 g Orange G, 8 ml glacial acetic acid, 100 ml distilled water. Boil, cool, and filter.

Procedure:



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Caption: Experimental workflow for Azan trichrome staining.

#### Expected Results:

- Nuclei: Red
- Muscle, Erythrocytes: Red to Orange
- Collagen, Reticulum, Basophilic Structures: Blue
- Neuroglia: Reddish

This staining method is invaluable in pathological and histological studies for visualizing the morphology of tissues, particularly for identifying changes in connective tissue composition.

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